

Application Note: HPLC Analysis of 7-Xylosyl-10-deacetyltaxol B

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Compound of Interest

Compound Name: 7-Xylosyl-10-deacetyltaxol B

Cat. No.: B024251

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Introduction

7-Xylosyl-10-deacetyltaxol B is a derivative of paclitaxel, a potent anti-cancer agent.^{[1][2]} Accurate and reliable analytical methods are crucial for its quantification in research and pharmaceutical development. This application note details a reversed-phase high-performance liquid chromatography (RP-HPLC) method for the analysis of **7-Xylosyl-10-deacetyltaxol B**. The described method is suitable for the determination of purity and concentration of the analyte in bulk drug substances and research samples.

Materials and Methods

Instrumentation and Columns:

A standard HPLC system equipped with a UV detector is used. The separation of **7-Xylosyl-10-deacetyltaxol B** and related taxanes can be effectively achieved on a pentafluorophenyl (PFP) stationary phase column, which has shown good resolution for this class of compounds.^{[3][4]} Alternatively, a C18 column can also be employed for the analysis of taxanes.

Chemicals and Reagents:

- **7-Xylosyl-10-deacetyltaxol B** reference standard (>98% purity)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)

- Methanol (HPLC grade)
- Formic acid (optional, for mobile phase modification)

Chromatographic Conditions:

The following table summarizes the optimized HPLC conditions for the analysis of **7-Xylosyl-10-deacetyltaxol B**.

Parameter	Condition
HPLC Column	Pentafluorophenyl (PFP), 4.6 x 150 mm, 5 µm
Mobile Phase	Acetonitrile and Water
Gradient	40% Acetonitrile, increasing to 80% over 20 minutes
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection	UV at 227 nm
Injection Volume	10 µL

Results and Discussion

Under the specified chromatographic conditions, **7-Xylosyl-10-deacetyltaxol B** is well-resolved from other taxane impurities. The method demonstrates good peak shape and reproducibility.

Quantitative Data Summary

The following tables summarize the key quantitative data for the HPLC analysis of **7-Xylosyl-10-deacetyltaxol B**.

Table 1: System Suitability Parameters

Parameter	Acceptance Criteria	Typical Result
Tailing Factor	≤ 2.0	1.2
Theoretical Plates	≥ 2000	5500
Relative Standard Deviation (RSD) of Peak Area (n=6)	$\leq 2.0\%$	0.8%

Table 2: Method Validation Parameters

Parameter	Result
Retention Time	Approximately 12.5 min
Linearity (r^2)	> 0.999
Limit of Detection (LOD)	0.05 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	0.15 $\mu\text{g/mL}$
Accuracy (% Recovery)	98.5% - 101.2%
Precision (%RSD)	$< 1.5\%$

Experimental Protocols

1. Standard Solution Preparation

- **Primary Stock Solution (1 mg/mL):** Accurately weigh approximately 10 mg of **7-Xylosyl-10-deacetyltaxol B** reference standard into a 10 mL volumetric flask. Dissolve the standard in methanol and bring to volume. This solution should be stored at 2-8°C and protected from light.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the primary stock solution with the mobile phase (initial conditions) to concentrations ranging from 0.1 $\mu\text{g/mL}$ to 100 $\mu\text{g/mL}$. These solutions are used to generate the calibration curve.

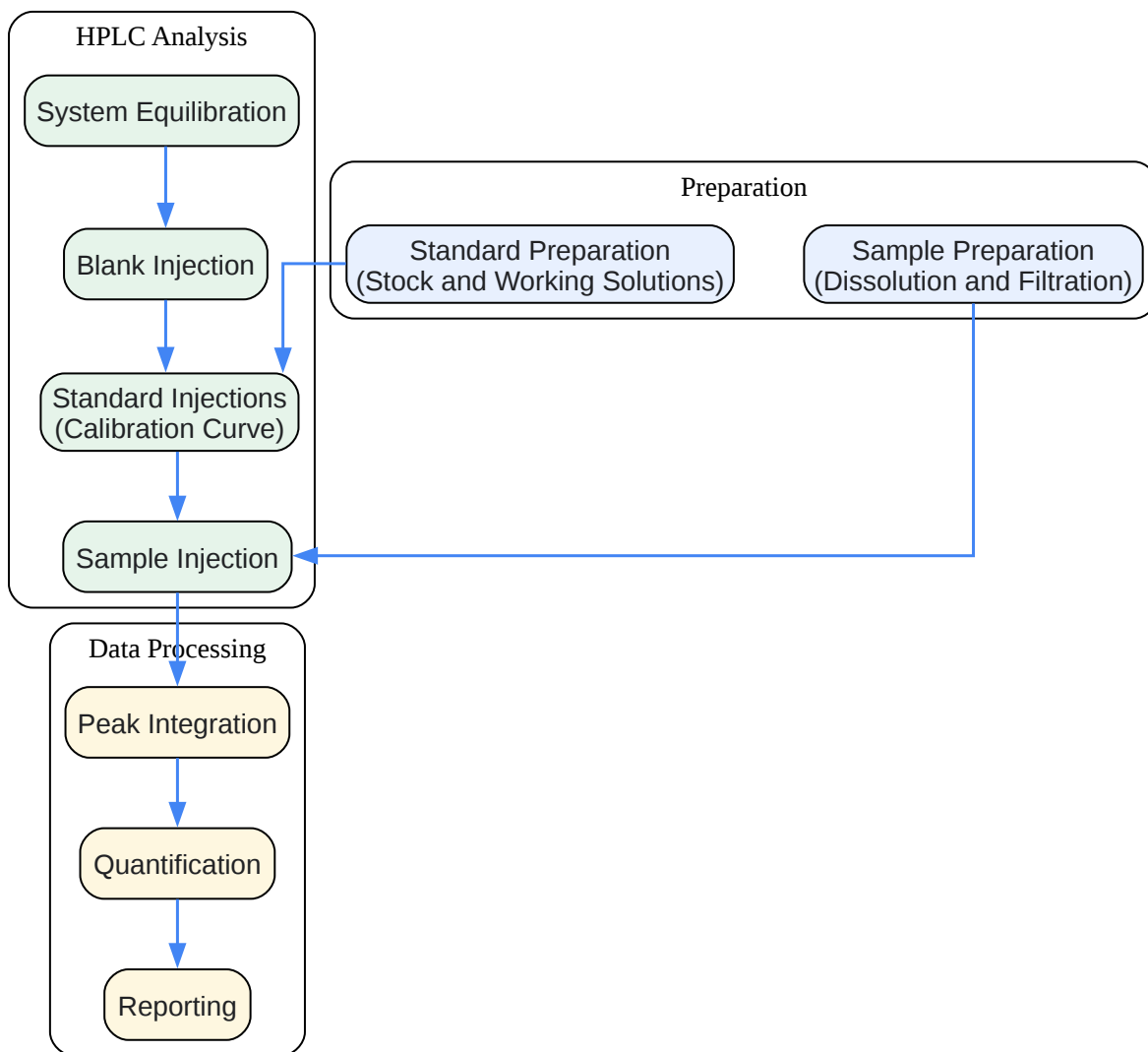
2. Sample Preparation

- Accurately weigh a sample containing **7-Xylosyl-10-deacetyltaxol B**.
- Dissolve the sample in a suitable solvent, such as methanol, to a known concentration.
- Filter the sample solution through a 0.45 μm syringe filter into an HPLC vial before injection.

3. HPLC Analysis Protocol

- Equilibrate the HPLC system with the initial mobile phase composition (40% Acetonitrile) for at least 30 minutes or until a stable baseline is achieved.
- Inject a blank (mobile phase) to ensure the system is clean.
- Perform a series of injections of the working standard solutions to generate a calibration curve.
- Inject the prepared sample solutions for analysis.
- After the analysis is complete, flush the column with a high percentage of organic solvent (e.g., 90% Acetonitrile) to remove any strongly retained compounds.
- Store the column in an appropriate solvent as recommended by the manufacturer.

Visualizations



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Caption: Experimental workflow for the HPLC analysis of **7-Xylosyl-10-deacetyltaxol B**.

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